

Epi-Cryptoacetalide CAS number and molecular weight

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Compound of Interest

Compound Name: Epi-Cryptoacetalide

Cat. No.: B3027533

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Epi-Cryptoacetalide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Epi-Cryptoacetalide**, a bioactive diterpenoid. This document summarizes its core physicochemical properties and will delve into its biological activities and experimental data in subsequent sections.

Core Physicochemical Data

A clear understanding of a compound's basic properties is fundamental to any research and development endeavor. The following table summarizes the key identifiers and molecular characteristics of **Epi-Cryptoacetalide**.

Parameter	Value	Source
CAS Number	132152-57-9	[1] [2] [3] [4]
Molecular Formula	C ₁₈ H ₂₂ O ₃	[1] [4] [5]
Molecular Weight	286.4 g/mol	[2] [3] [4]
Compound Type	Diterpenoid	[2] [3]

This foundational data serves as a crucial reference for experimental design, analytical method development, and computational modeling involving **Epi-Cryptoacetalide**. The subsequent sections of this guide will build upon this information, providing detailed experimental protocols and exploring the compound's known signaling pathways.

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References

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